

Meprylcaine Hydrochloride: A Comprehensive Physicochemical Profile

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Compound of Interest

Compound Name: Meprylcaine

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This technical guide provides an in-depth overview of the core physicochemical properties of **meprylcaine** hydrochloride. The information is curated to support research, development, and quality control activities involving this active pharmaceutical ingredient. Data is presented in a structured format for clarity and ease of comparison, supplemented by detailed experimental methodologies and visual representations of its mechanism of action and synthesis.

Core Physicochemical Data

Meprylcaine hydrochloride is a local anesthetic with stimulant properties.^[1] Its chemical and physical characteristics are crucial for formulation development, analytical method development, and understanding its pharmacological profile.

General Information

Identifier	Value
Chemical Name	[2-methyl-2-(propylamino)propyl] benzoate hydrochloride[2]
CAS Number	956-03-6[3]
Molecular Formula	C ₁₄ H ₂₂ ClNO ₂ [4]
Molecular Weight	271.78 g/mol [5]
Synonyms	Oracaine hydrochloride, Epirocaine hydrochloride[6][7]

Quantitative Physicochemical Properties

The following table summarizes the key quantitative physicochemical properties of **meprylcaine** hydrochloride.

Property	Value	Reference
Melting Point	150-151 °C	[3][4]
Boiling Point	329.5 °C at 760 mmHg	[4]
Density	1 g/cm ³	[4]
pKa	9.9	[8]
LogP (Octanol/Water Partition Coefficient)	3.37	[8][9]
Flash Point	153.1 °C	[4]
Vapor Pressure	0.000177 mmHg at 25 °C	[4]
pH (1:50 aqueous solution)	5.7	[3]

Solubility Profile

Solvent	Solubility	Reference
Water	Soluble	[3]
Ethanol	Soluble (≥ 10 mg/mL)	[6]
DMSO	Sparingly Soluble (1-10 mg/mL)	[6]
PBS (pH 7.2)	Soluble (≥ 10 mg/mL)	[6]

Experimental Protocols

The following sections detail the methodologies for the synthesis of **meprylcaine** hydrochloride and the determination of its key physicochemical properties.

Synthesis of Meprylcaine Hydrochloride

The synthesis of **meprylcaine** hydrochloride is typically a two-step process involving the formation of the **meprylcaine** free base followed by its conversion to the hydrochloride salt.

Step 1: Synthesis of **Meprylcaine** (free base)

Meprylcaine free base is synthesized via the esterification of 2-methyl-2-(propylamino)propan-1-ol with benzoyl chloride.[1]

- Materials: 2-methyl-2-(propylamino)propan-1-ol, benzoyl chloride, sodium hydroxide, ether, water.
- Procedure:
 - A solution of 2-methyl-2-(propylamino)propan-1-ol is prepared in an aqueous sodium hydroxide solution.
 - Ether is added to the solution.
 - Benzoyl chloride is added dropwise to the stirred and cooled mixture, maintaining a temperature below 30°C.[10]

- After the addition is complete, stirring is continued for an additional 30 minutes.[10]
- The aqueous layer is separated, and the ether layer is washed with water, dried, and evaporated to yield **meprylcaine** as an oil.[10]

Step 2: Formation of **Meprylcaine** Hydrochloride

The **meprylcaine** free base is then converted to its hydrochloride salt to enhance its stability and water solubility.[5]

- Materials: **Meprylcaine** (oil from Step 1), concentrated hydrochloric acid, isopropanol.
- Procedure:
 - Concentrated hydrochloric acid is slowly added to the **meprylcaine** oil, resulting in an exothermic reaction and solidification of the product.[10]
 - The resulting solid is dissolved in boiling isopropanol.[10]
 - The solution is allowed to cool, leading to the crystallization of **meprylcaine** hydrochloride as white crystals.[10]
 - The crystals are collected by filtration and can be recrystallized from isopropanol for further purification.[10]

Determination of Physicochemical Properties

The following are generalized protocols that can be adapted for the determination of the physicochemical properties of **meprylcaine** hydrochloride.

2.2.1. Melting Point Determination

The melting point is determined using a capillary melting point apparatus.

- Apparatus: Capillary tubes, melting point apparatus (e.g., Mel-Temp).
- Procedure:

- A small amount of the dried, powdered **meprylcaine** hydrochloride is packed into a capillary tube to a height of 2-3 mm.[\[11\]](#)
- The capillary tube is placed in the heating block of the melting point apparatus.[\[6\]](#)
- The sample is heated at a steady rate until the temperature is approximately 20°C below the expected melting point.[\[11\]](#)
- The heating rate is then reduced to approximately 1-2°C per minute.
- The temperature at which the first droplet of liquid appears is recorded as the onset of melting, and the temperature at which the entire sample becomes a clear liquid is recorded as the completion of melting. This range is reported as the melting point.[\[11\]](#)

2.2.2. pKa Determination by Potentiometric Titration

The acid dissociation constant (pKa) is determined by potentiometric titration.

- Apparatus: Potentiometer with a pH electrode, magnetic stirrer, burette.
- Reagents: **Meprylcaine** hydrochloride solution (e.g., 1 mM), standardized sodium hydroxide (NaOH) solution (e.g., 0.1 M), standardized hydrochloric acid (HCl) solution (e.g., 0.1 M), potassium chloride (KCl) solution (to maintain constant ionic strength).
- Procedure:
 - Calibrate the pH meter using standard buffer solutions.[\[12\]](#)
 - A known volume and concentration of **meprylcaine** hydrochloride solution is prepared. The solution can be made acidic (pH 1.8-2.0) with 0.1 M HCl.[\[12\]](#)
 - The solution is titrated with a standardized NaOH solution, adding the titrant in small increments.[\[12\]](#)
 - The pH of the solution is recorded after each addition, allowing the reading to stabilize.[\[12\]](#)
 - The titration is continued until the pH reaches approximately 12-12.5.[\[12\]](#)

- A titration curve is generated by plotting the pH versus the volume of NaOH added. The pKa is determined from the pH at the half-equivalence point.[\[13\]](#)

2.2.3. Solubility Determination

The solubility of **meprylcaine** hydrochloride in various solvents is determined by the shake-flask method.

- Apparatus: Vials with screw caps, analytical balance, shaker or vortex mixer, analytical instrumentation for quantification (e.g., HPLC-UV).
- Procedure:
 - An excess amount of **meprylcaine** hydrochloride is added to a known volume of the desired solvent (e.g., water, ethanol, DMSO) in a vial.
 - The vials are sealed and agitated at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - The resulting suspension is filtered or centrifuged to remove the undissolved solid.
 - The concentration of **meprylcaine** hydrochloride in the clear supernatant is determined using a suitable analytical method, such as HPLC-UV.

2.2.4. Octanol-Water Partition Coefficient (LogP) Determination

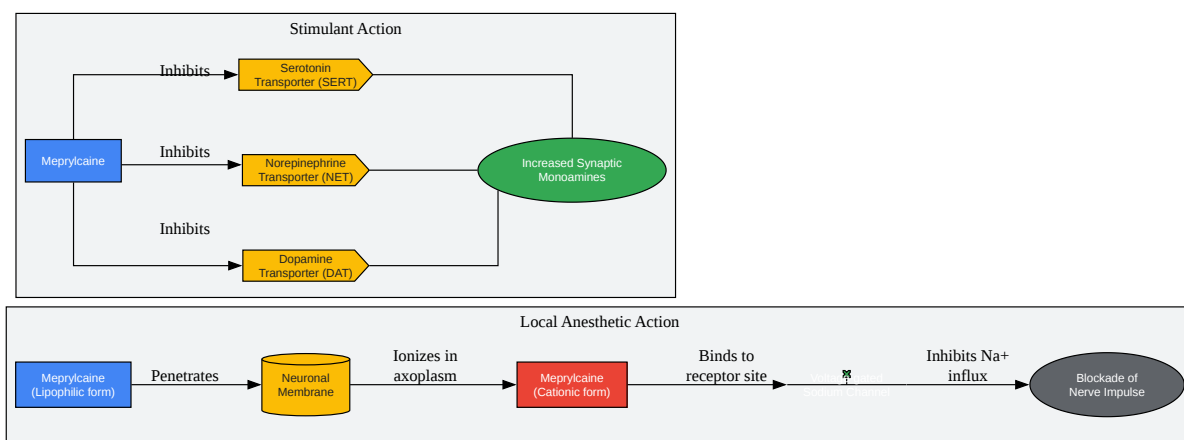
The LogP value is determined using the shake-flask method according to OECD Guideline 107.

- Apparatus: Separatory funnel or centrifuge tubes, shaker, analytical instrumentation for quantification (e.g., HPLC-UV).
- Reagents: n-Octanol (pre-saturated with water), water (pre-saturated with n-octanol), **meprylcaine** hydrochloride.
- Procedure:
 - A known amount of **meprylcaine** hydrochloride is dissolved in either water or n-octanol.

- The solution is placed in a separatory funnel with the other immiscible phase.
- The mixture is shaken vigorously for a set period to allow for partitioning between the two phases and then allowed to stand for phase separation.[8]
- The concentration of **meprylcaine** hydrochloride in both the aqueous and octanol phases is determined by a suitable analytical method.[4][8]
- The partition coefficient (P) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. The LogP is the base-10 logarithm of this value.[4]

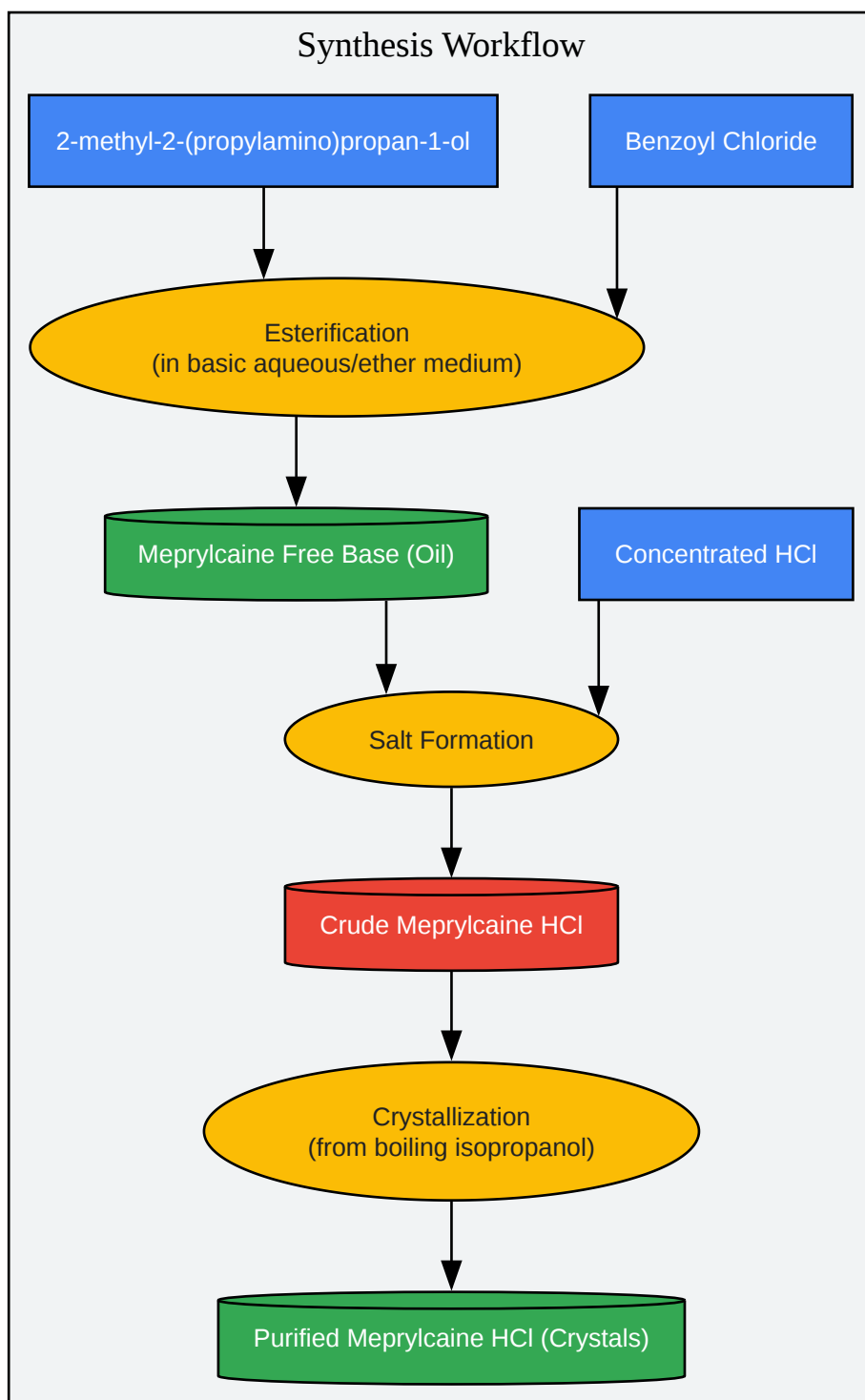
Mechanism of Action and Synthesis Workflow

The following diagrams illustrate the mechanism of action and the synthesis workflow of **meprylcaine** hydrochloride.



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Caption: Mechanism of action of **meprylcaine** hydrochloride.



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